

Eicosane: A Comprehensive Technical Guide to its Thermal Energy Storage Properties

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Compound of Interest

Compound Name: Eicosane

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Introduction

Eicosane, a linear n-alkane with the chemical formula $C_{20}H_{42}$, is a promising phase change material (PCM) for thermal energy storage (TES) applications. Its appeal lies in a melting point suitable for various low-temperature applications, high latent heat of fusion, chemical stability, and non-toxic nature.^[1] This technical guide provides an in-depth analysis of the core thermal energy storage properties of **eicosane**, complete with quantitative data, detailed experimental protocols for property determination, and visualizations of experimental workflows and logical relationships to aid researchers and professionals in its application.

Core Thermal Energy Storage Properties of Eicosane

The effectiveness of **eicosane** as a thermal energy storage material is defined by several key thermophysical properties. These properties dictate its capacity to store and release thermal energy during its solid-liquid phase transition. The following tables summarize the critical quantitative data for **eicosane**, compiled from various scientific sources.

Table 1: Phase Transition Properties of Eicosane

Property	Value	Unit
Melting Point	36 - 38	°C
Latent Heat of Fusion	220 - 247	kJ/kg
69.7	kJ/mol	

Note: The range in values reflects variations reported across different experimental studies.

Table 2: Thermophysical Properties of Eicosane

Property	Solid Phase	Liquid Phase	Unit
Specific Heat Capacity	~2.1 (at 6.0°C)	~2.3 (at 40°C)	kJ/kg·K
602.5 (at 6.0°C)	664 (at 52°C)	J/mol·K	
Thermal Conductivity	0.422 (at 0°C)	~0.15	W/m·K
Density	856	780	kg/m ³
0.788 (at 20°C)	0.769 (at 40°C)	g/cm ³	

Note: Specific heat capacity and thermal conductivity are temperature-dependent. The values presented are indicative for the specified temperatures.

Experimental Protocols for Property Determination

Accurate characterization of the thermal properties of **eicosane** is crucial for its effective implementation in TES systems. The following sections detail the standard experimental methodologies for determining its key thermophysical parameters.

Differential Scanning Calorimetry (DSC) for Melting Point and Latent Heat of Fusion

Differential Scanning Calorimetry is a fundamental thermal analysis technique used to measure the heat flow into or out of a sample as a function of temperature or time. It is the primary

method for determining the melting temperature and latent heat of fusion of PCMs like **eicosane**.

Methodology:

- Sample Preparation:
 - Accurately weigh a small sample of **eicosane** (typically 5-10 mg) into a DSC pan, usually made of aluminum.[\[2\]](#)[\[3\]](#)
 - The sample should cover the bottom of the pan to ensure good thermal contact. For powdered samples, gentle compaction may be necessary.[\[4\]](#)
 - Hermetically seal the pan to prevent any loss of material during heating.[\[2\]](#)
 - An empty, hermetically sealed pan is used as a reference.
- Instrument Setup:
 - Place the sample and reference pans into the DSC instrument.
 - Purge the DSC cell with an inert gas, such as nitrogen, at a constant flow rate (e.g., 50 mL/min) to provide a reproducible atmosphere and prevent oxidation.
- Thermal Program:
 - Equilibrate the sample at a temperature below its expected melting point (e.g., 0°C).
 - Heat the sample at a constant rate, typically 5 or 10 K/min, to a temperature above its melting point (e.g., 80°C).[\[5\]](#)[\[6\]](#)
 - Hold the sample at the upper temperature for a short period (e.g., 1-5 minutes) to ensure complete melting.
 - Cool the sample back to the initial temperature at a controlled rate (e.g., 5 or 10 K/min).
- Data Analysis:

- The DSC thermogram plots heat flow versus temperature.
- The melting point is determined as the onset temperature of the endothermic melting peak.
- The latent heat of fusion is calculated by integrating the area of the melting peak.

Transient Hot Wire (THW) Method for Thermal Conductivity

The Transient Hot Wire (THW) method is a widely used and accurate technique for measuring the thermal conductivity of liquids and solids, including phase change materials.^{[7][8]} It is an absolute method that does not require calibration.^[8]

Methodology:

- Apparatus:
 - The core of the apparatus consists of a thin, platinum wire that acts as both a heating element and a resistance thermometer.^[7]
 - The wire is immersed in the liquid **eicosane** sample or, for the solid phase, the **eicosane** is solidified around the wire.
- Procedure:
 - A constant voltage is applied to the wire, causing it to heat up.
 - The temperature rise of the wire is measured as a function of time by recording its change in resistance.
 - The measurement is performed over a short duration (typically 1 second) to minimize the effects of natural convection.^[8]
- Data Analysis:
 - The thermal conductivity of the sample is determined from the slope of the linear portion of the temperature rise versus the logarithm of time plot.

Pycnometer Method for Density

The pycnometer method is a precise technique for determining the density of both solid and liquid substances.[9] It relies on measuring the mass of a known volume of the substance.

Methodology for Solid **Eicosane**:

- Measurements:
 - Measure the mass of a clean, dry pycnometer (m_p).
 - Place a sample of solid **eicosane** into the pycnometer and measure the total mass (m_{p+s}).
 - Fill the pycnometer containing the sample with a liquid of known density in which **eicosane** is insoluble (e.g., water, ensuring the temperature is below **eicosane**'s melting point), and measure the total mass (m_{p+s+l}).
 - Empty, clean, and dry the pycnometer. Fill it completely with the same liquid and measure its mass (m_{p+l}).
- Calculation:
 - The mass of the solid **eicosane** is $m_s = (m_{p+s}) - m_p$.
 - The mass of the liquid is $m_l = (m_{p+l}) - m_p$.
 - The mass of the liquid with the solid sample is $m_{l'} = (m_{p+s+l}) - (m_{p+s})$.
 - The mass of the displaced liquid is $m_{ld} = m_l - m_{l'}$.
 - The volume of the solid **eicosane** is $V_s = m_{ld} / \rho_l$, where ρ_l is the density of the liquid.
 - The density of solid **eicosane** is $\rho_s = m_s / V_s$.

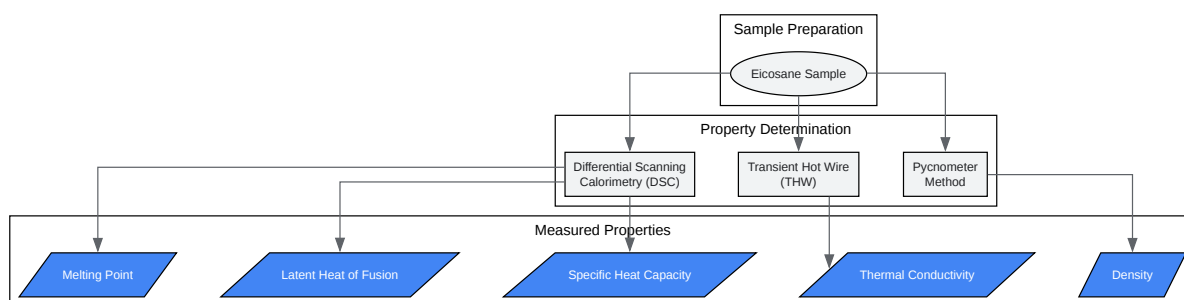
Methodology for Liquid **Eicosane**:

- Measurements:

- Measure the mass of a clean, dry pycnometer (m_p).
- Fill the pycnometer completely with liquid **eicosane** (at a temperature above its melting point) and measure the total mass (m_{p+le}).
- The volume of the pycnometer (V_p) must be known or determined by filling it with a liquid of known density (e.g., distilled water) and measuring the mass.
- Calculation:
 - The mass of the liquid **eicosane** is $m_{le} = (m_{p+le}) - m_p$.
 - The density of liquid **eicosane** is $\rho_{le} = m_{le} / V_p$.

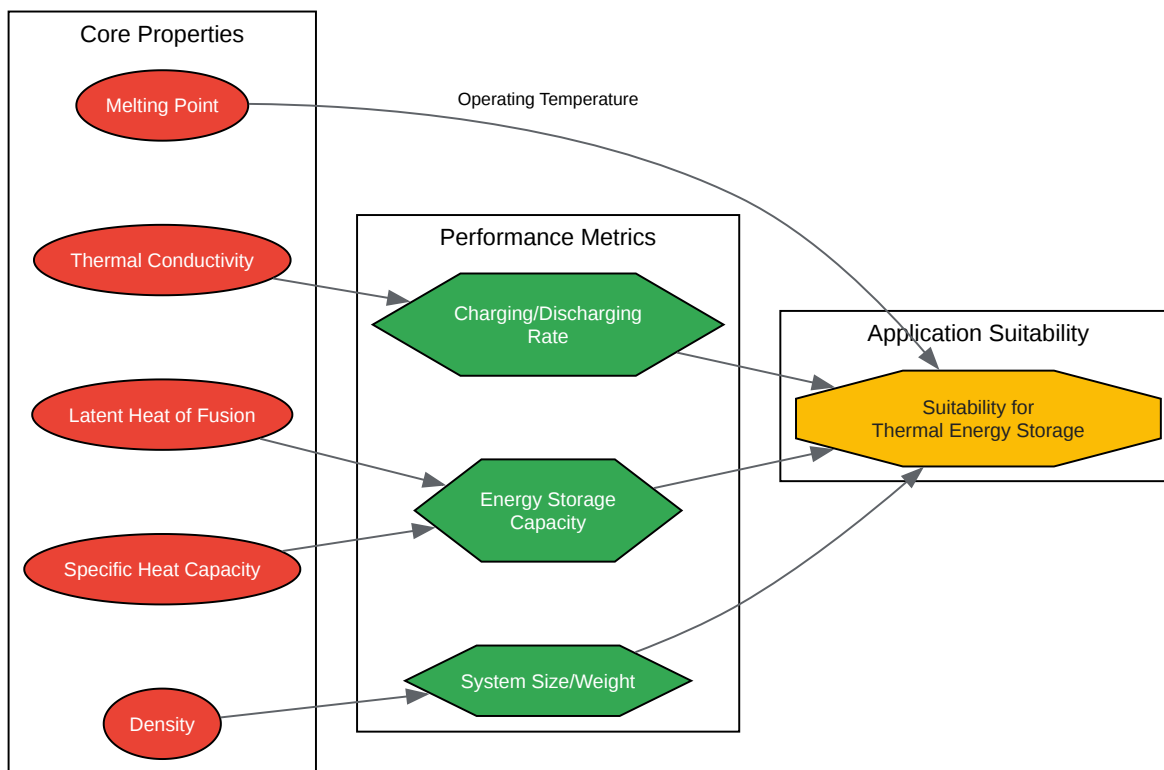
Visualizations

To better illustrate the concepts discussed, the following diagrams have been generated using Graphviz.



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Caption: Experimental workflow for characterizing the thermal properties of **eicosane**.



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Caption: Logical relationship of **eicosane**'s properties to its TES suitability.

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